

Application Note & Protocol: Measuring CELF6 Gene Expression

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CEF6

Cat. No.: B612710

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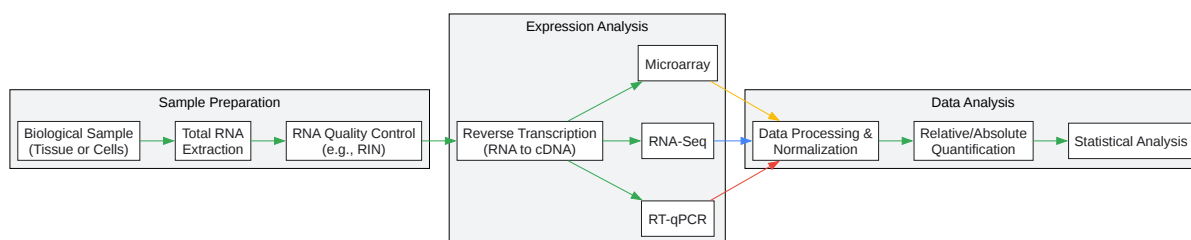
Audience: Researchers, scientists, and drug development professionals.

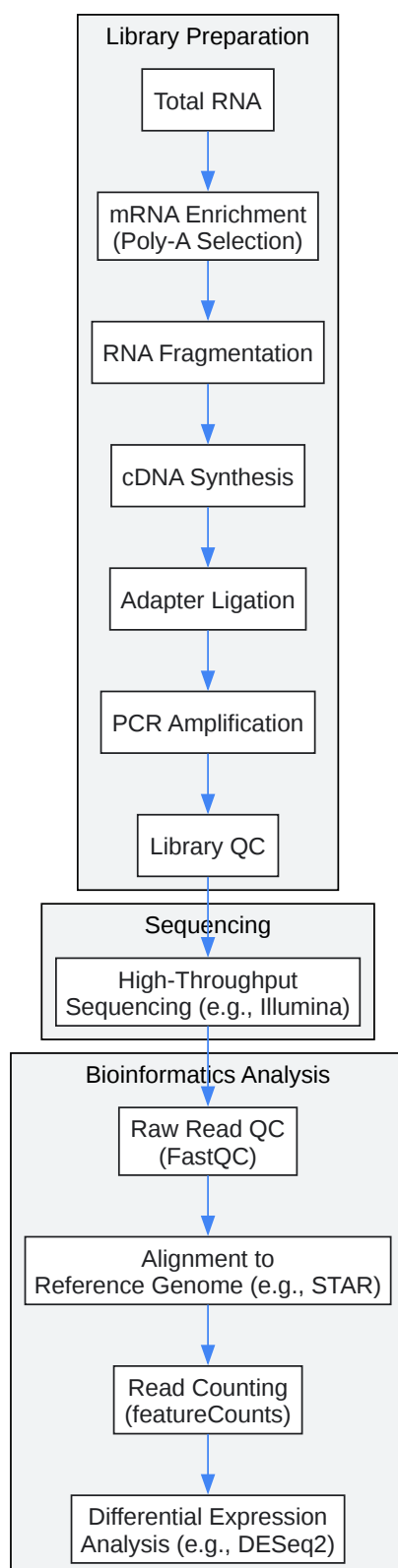
Introduction: CUGBP Elav-Like Family Member 6 (CELF6) is an RNA-binding protein that plays a significant role in post-transcriptional regulation, including pre-mRNA alternative splicing and mRNA stability.^{[1][2]} It is prominently expressed in the kidney, brain, and testis.^{[1][2]} Emerging research has implicated CELF6 in various cellular processes and diseases, highlighting it as a potential tumor suppressor in cancers such as lung, colon, and breast cancer.^[1] CELF6 has been shown to regulate cell proliferation and cell cycle progression by modulating the stability of target mRNAs like p21. Given its importance, accurately quantifying the expression levels of the CELF6 gene is crucial for understanding its function and its potential as a therapeutic target.

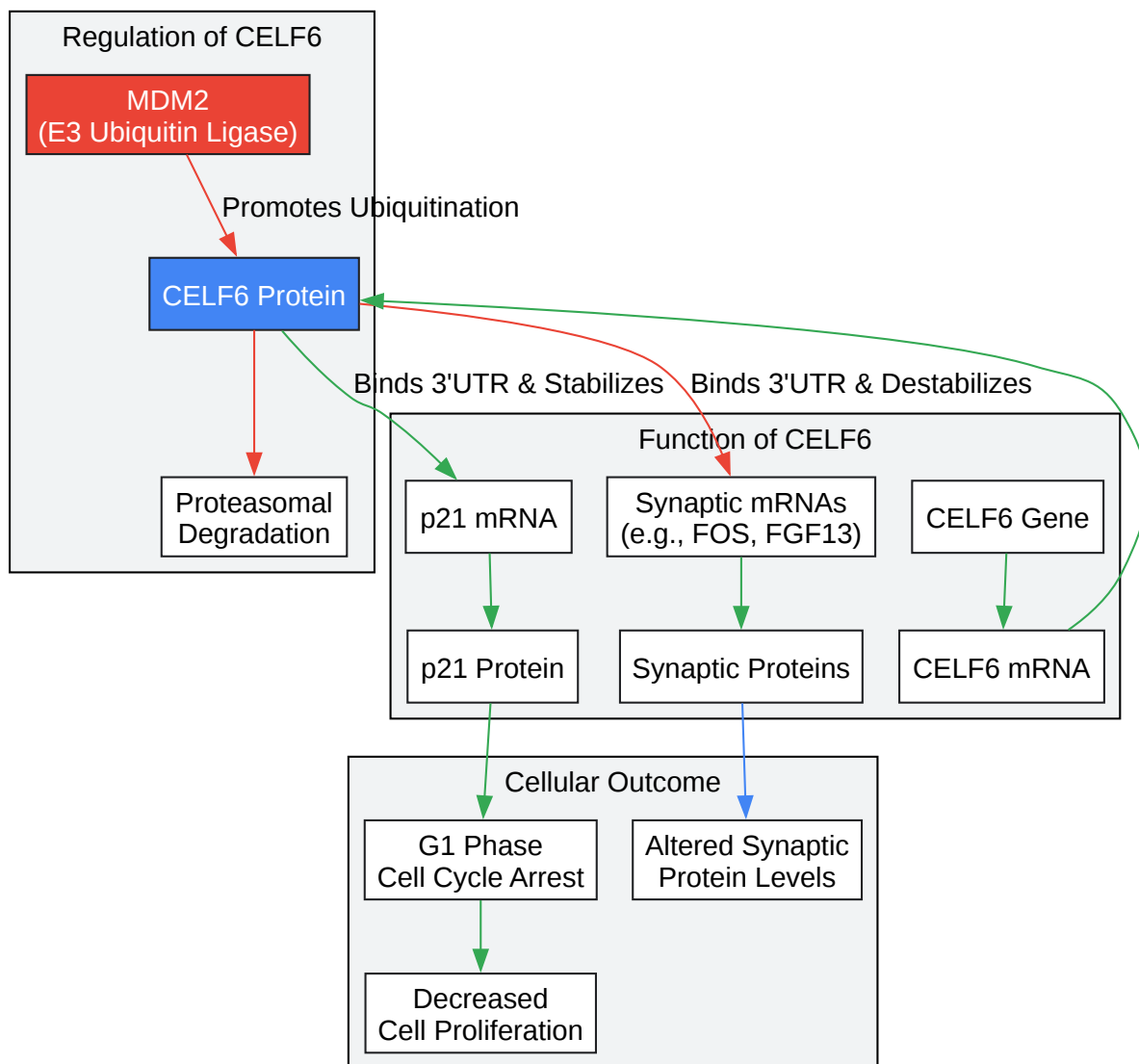
This document provides detailed protocols for the principal methods used to measure CELF6 gene expression: Reverse Transcription Quantitative Polymerase Chain Reaction (RT-qPCR), RNA-Sequencing (RNA-Seq), and Microarray Analysis.

General Experimental Workflow

The overall process for measuring gene expression, regardless of the specific technology used, follows a general workflow from sample acquisition to data analysis.







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References

- 1. RNA-binding protein CELF6 modulates transcription and splicing levels of genes associated with tumorigenesis in lung cancer A549 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. genecards.org [genecards.org]
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